

Application Notes and Protocols for CVN417 In Vivo Studies

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Compound of Interest

Compound Name: CVN417

Cat. No.: B12376479

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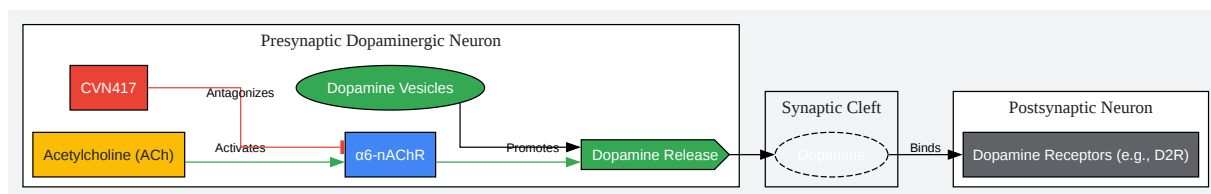
Introduction

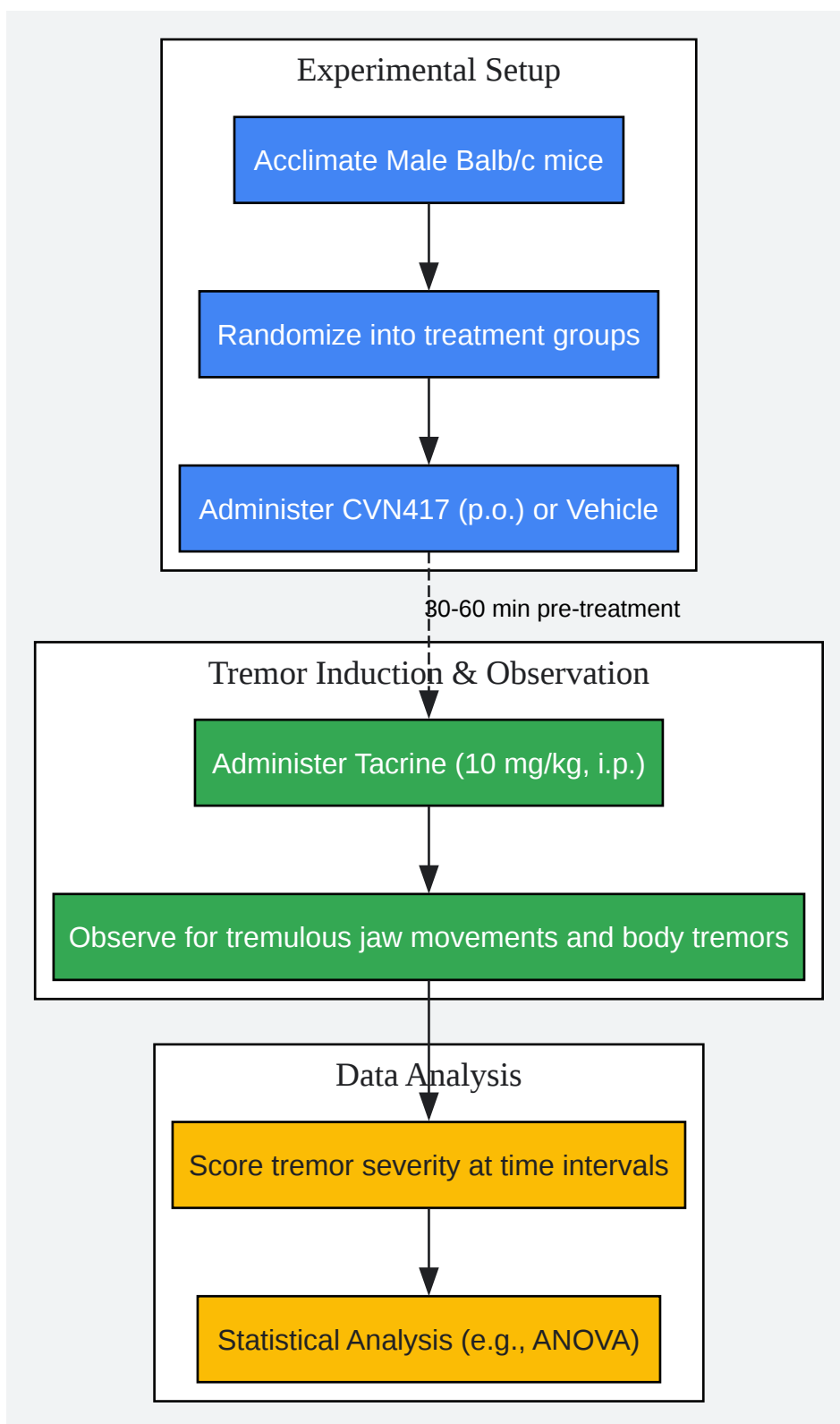
CVN417 is a novel, brain-penetrant antagonist of the $\alpha 6$ -containing nicotinic acetylcholine receptor ($\alpha 6$ -nAChR).[1][2] These receptors are predominantly expressed on presynaptic dopaminergic neurons that project to the striatum and are involved in modulating dopamine release.[1][2][3] By selectively antagonizing these receptors, **CVN417** has demonstrated potential therapeutic utility in attenuating motor dysfunction in preclinical models of Parkinson's disease.[1][2][3][4][5] Preclinical in vivo studies have shown that **CVN417** can reduce the firing frequency of noradrenergic neurons in the locus coeruleus, modulate dopamine neurotransmission in a phasic, impulse-dependent manner, and alleviate tremor in rodent models.[1][2][4]

These application notes provide detailed protocols for key in vivo studies to evaluate the efficacy and mechanism of action of **CVN417**.

Signaling Pathway of CVN417 Action

The diagram below illustrates the proposed mechanism of action for **CVN417** in modulating dopamine release in the striatum.





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References

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